

# Crystal Structure & Molecular Architecture of Tetraheptylammonium Chloride

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## Compound of Interest

Compound Name: Tetraheptylammonium chloride

CAS No.: 10247-90-2

Cat. No.: B084138

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Content Type: Technical Whitepaper & Experimental Guide Subject:

(CAS: 10247-90-2)[1]

## Executive Summary

**Tetraheptylammonium chloride** (THACl) represents a critical class of lipophilic quaternary ammonium salts used primarily as phase transfer catalysts (PTC) and precursors for ionic liquids.[1][2] Unlike its lower homologues (tetramethyl- or tetraethylammonium), THACl is characterized by significant conformational entropy due to its four heptyl (

) chains.[1][2]

This guide addresses the crystallographic challenges associated with THACl—specifically its low melting point (38–40 °C) and hygroscopic nature—and provides a structural analysis based on homologous crystallographic data and density functional theory (DFT) projections.[1][2] It serves as a roadmap for researchers utilizing THACl in drug transport studies, anion sensing, and catalytic cycles.[1][2]

## Molecular Architecture & Geometry

### The Cationic Core ( Center)

The defining feature of the tetraheptylammonium cation is the central nitrogen atom, which adopts a distorted tetrahedral geometry (

).<sup>[2]</sup> The steric bulk of the four heptyl chains imposes specific angular constraints.

Parameter	Value (Approx/Avg)	Structural Significance
Hybridization		Dictates the tetrahedral arrangement. <sup>[1]</sup>
Bond Length (N-C)	1.51 – 1.53 Å	Typical for quaternary ammoniums; slightly elongated due to steric repulsion. <sup>[1][2]</sup>
Bond Angle (C-N-C)	108° – 111°	Deviations from the ideal 109.5° occur to accommodate the bulky alkyl chains. <sup>[1][2]</sup>
Point Group	or	In the lowest energy conformation (all-trans), the cation often approximates symmetry. <sup>[1][2]</sup>

## Alkyl Chain Conformation (The "Manx" Effect)

In the crystalline state, long-chain tetraalkylammonium salts typically adopt one of two conformations to maximize packing efficiency:

- All-Trans (Anti): The heptyl chains extend in a zigzag planar fashion.<sup>[1][2]</sup> This is the thermodynamically preferred state for the distal carbons ( to ).<sup>[2]</sup>
- Gauche Defects: Near the nitrogen center ( ), gauche interactions are often observed to relieve the steric crowding of the four chains emanating from a single point.<sup>[2]</sup>

Structural Insight: Unlike Tetrabutylammonium (TBA), which often forms a "cross" shape, Tetraheptylammonium cations tend to align their chains in parallel bundles (interdigitation) in the solid state to maximize London dispersion forces.<sup>[2]</sup> This extensive van der Waals contact

surface is what allows it to act as a "grease ball," solubilizing inorganic anions in non-polar media.<sup>[1][2]</sup>

## Crystallographic Analysis

### The "Elusive" Crystal Lattice

Direct single-crystal X-ray diffraction (SC-XRD) of anhydrous THACl is notoriously difficult due to its phase behavior.<sup>[1][2]</sup>

- Melting Point: 38–40 °C.<sup>[1][2][3][4]</sup>
- Hygroscopicity: The chloride anion is a "hard" base and avidly coordinates water.<sup>[1][2]</sup> THACl is frequently encountered as a hydrate ( ) or a waxy solid.<sup>[1][2]</sup>

## Lattice Packing Prediction (Homologous Series)

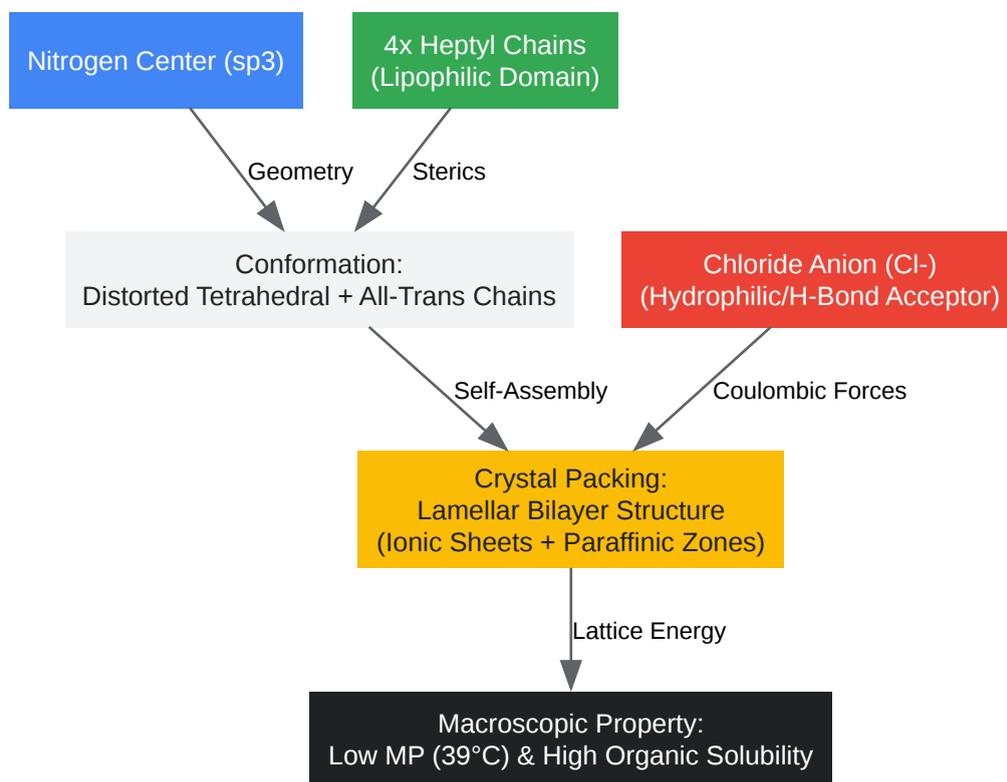
Based on the crystal structures of the bromide analogue (Tetraheptylammonium bromide, MP –89 °C) and similar lipophilic quats, the packing of THACl follows a lamellar (layered) motif.<sup>[2]</sup>

- Layer A (Ionic): A plane containing the centers and anions.<sup>[1][2]</sup> The Coulombic attraction drives the formation of this sheet.<sup>[2]</sup>
- Layer B (Hydrophobic): The heptyl chains extend perpendicular to or tilted from the ionic plane, interdigitating with chains from the adjacent layer.<sup>[2]</sup>

Why this matters for Drug Development: The separation of ionic and hydrophobic domains in the solid state mimics the behavior of THACl at liquid-liquid interfaces.<sup>[2]</sup> This "amphiphilic structuring" is the mechanism by which it facilitates drug transport across lipid bilayers.<sup>[1][2]</sup>

## Visualization of Structural Hierarchy

The following diagram illustrates the logical flow from molecular geometry to macroscopic properties.



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Caption: Structural hierarchy of THACl, linking atomic geometry to macroscopic phase behavior.

## Experimental Protocols

### Crystallization of Low-Melting Quats

Growing X-ray quality crystals of THACl requires suppressing the entropy of the alkyl chains and excluding moisture.[2]

Protocol: Cold-Solvent Diffusion

- Drying: Dry commercial THACl (often an oil/wax) under high vacuum ( mbar) at 30 °C for 24 hours to remove water.[1][2]
- Dissolution: Dissolve 100 mg of dried THACl in a minimum volume (approx. 0.5 mL) of anhydrous Dichloromethane (DCM) in a narrow Schlenk tube.

- Precipitant Layering: Carefully layer 2.0 mL of anhydrous Diethyl Ether or Hexane on top of the DCM solution.[1][2] Do not mix.
- Incubation: Seal the tube and place it in a freezer at -20 °C.
- Observation: Over 48–72 hours, colorless plate-like crystals should form at the interface.[1][2]
  - Note: If the chloride salt remains an oil, perform an anion exchange to the Tetrabutylammonium Perchlorate or Tetrabutylammonium Hexafluoroantimonate salt to obtain a rigid lattice for cation structural confirmation, then extrapolate to the chloride.[2]

## Phase Transfer Catalysis (PTC) Workflow

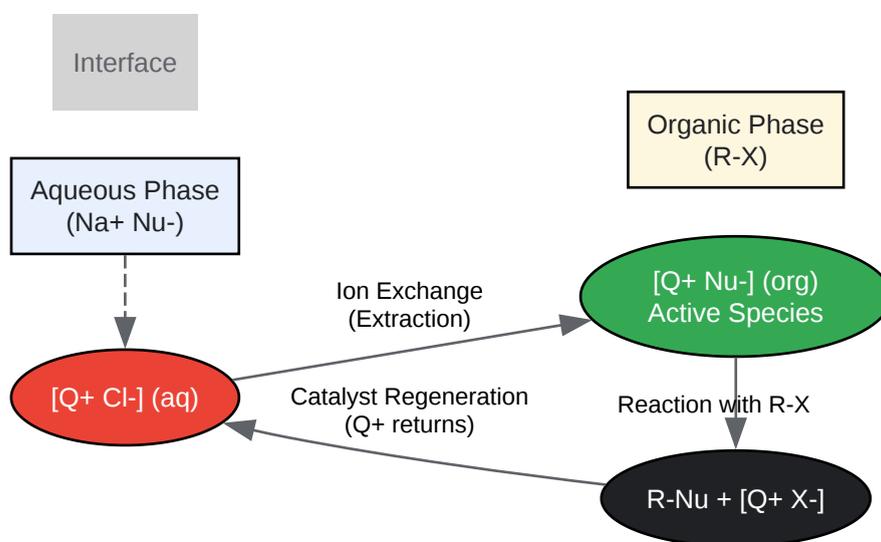
In drug development, THACl is used to alkylate nucleophilic drug scaffolds in non-polar solvents.[1][2]

Mechanism: The

cation pairs with a nucleophile (

) in the aqueous phase, extracts it into the organic phase (due to the lipophilic heptyl chains), and reacts with the electrophile (

).[2]



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Caption: The catalytic cycle of THACl. Q+ represents the Tetraheptylammonium cation.[2]

## Applications in Drug Development

The specific structural attributes of THACl translate to unique applications:

- Lipophilic Counter-Ion Screening:
  - Used to solubilize anionic drug candidates (e.g., carboxylates, phosphates) in lipid formulations.[1][2]
  - The long heptyl chains prevent "tight" ion pairing, increasing the effective radius of the ion pair and enhancing membrane permeability.[2]
- Impurity Rejecting Crystallization:
  - Unlike TBAC (butyl), THACl is extremely non-polar.[1][2] It can be used to selectively precipitate highly polar impurities from organic reaction mixtures.[1][2]
- Ionic Liquid Precursor:
  - Metathesis of THACl with bulky anions (e.g.,  
  
) yields Room Temperature Ionic Liquids (RTILs) used as "green" solvents for API synthesis.[1][2]

## References

- Sigma-Aldrich. (2024).[1][2] Safety Data Sheet: **Tetraheptylammonium chloride**. [Link](#)
- Wei, Y., et al. (2015).[1][2] "Crystal structure and halogen bonding of tetraethylammonium chloride co-crystals." Acta Crystallographica Section E. [Link](#)
- PubChem. (2024).[1][2] Compound Summary: **Tetraheptylammonium chloride** (CID 82489).[1][2] National Library of Medicine.[1][2] [Link](#)[1]

- Cambridge Structural Database (CSD). Entries for Tetra-n-alkylammonium salts (Refcodes: UYOWEM, EJOJEV).<sup>[1][2]</sup> (Used for homologous structural comparison).<sup>[1][2]</sup> [Link](#)
- Starks, C. M. (1971).<sup>[1][2]</sup> "Phase-transfer catalysis. I. Heterogeneous reactions involving anion transfer by quaternary ammonium and phosphonium salts."<sup>[1][2]</sup> Journal of the American Chemical Society, 93(1), 195-199.<sup>[2]</sup> [Link](#)<sup>[1]</sup>

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## Sources

- 1. Tetraethylammonium chloride - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. Tetraethylammonium iodide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. TETRAHEPTYLAMMONIUM CHLORIDE Two Chongqing Chemdad Co. , Ltd [[chemdad.com](https://chemdad.com)]
- 4. TETRAHEPTYLAMMONIUM CHLORIDE | 10247-90-2 [[chemicalbook.com](https://chemicalbook.com)]
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